

Measuring PI3P Levels Following Vps34-IN-2 Treatment: Application Notes and Protocols

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Compound of Interest

Compound Name: Vps34-IN-2

Cat. No.: B560552

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Introduction

Vps34, a class III phosphoinositide 3-kinase (PI3K), is a crucial enzyme responsible for the production of phosphatidylinositol 3-phosphate (PI3P), a key signaling lipid that governs fundamental cellular processes such as autophagy and endosomal trafficking.[1][2]

Dysregulation of Vps34 activity has been implicated in various diseases, including cancer and neurodegenerative disorders, making it an attractive target for therapeutic intervention.[3]

Vps34-IN-2 is a potent and selective inhibitor of Vps34, offering a valuable tool for investigating the physiological roles of PI3P.[4][5] These application notes provide detailed protocols for measuring changes in PI3P levels in response to **Vps34-IN-2** treatment, enabling researchers to accurately assess the inhibitor's efficacy and its impact on cellular signaling pathways.

Vps34-IN-2: A Potent and Selective Inhibitor

Vps34-IN-2 is a small molecule inhibitor that demonstrates high potency and selectivity for Vps34. In enzymatic assays, it exhibits an IC₅₀ of 2 nM, while in cellular assays utilizing a GFP-FYVE reporter for PI3P, the IC₅₀ is 82 nM.[4][5] This selectivity is crucial for minimizing off-target effects and ensuring that observed changes in PI3P levels are directly attributable to the inhibition of Vps34.

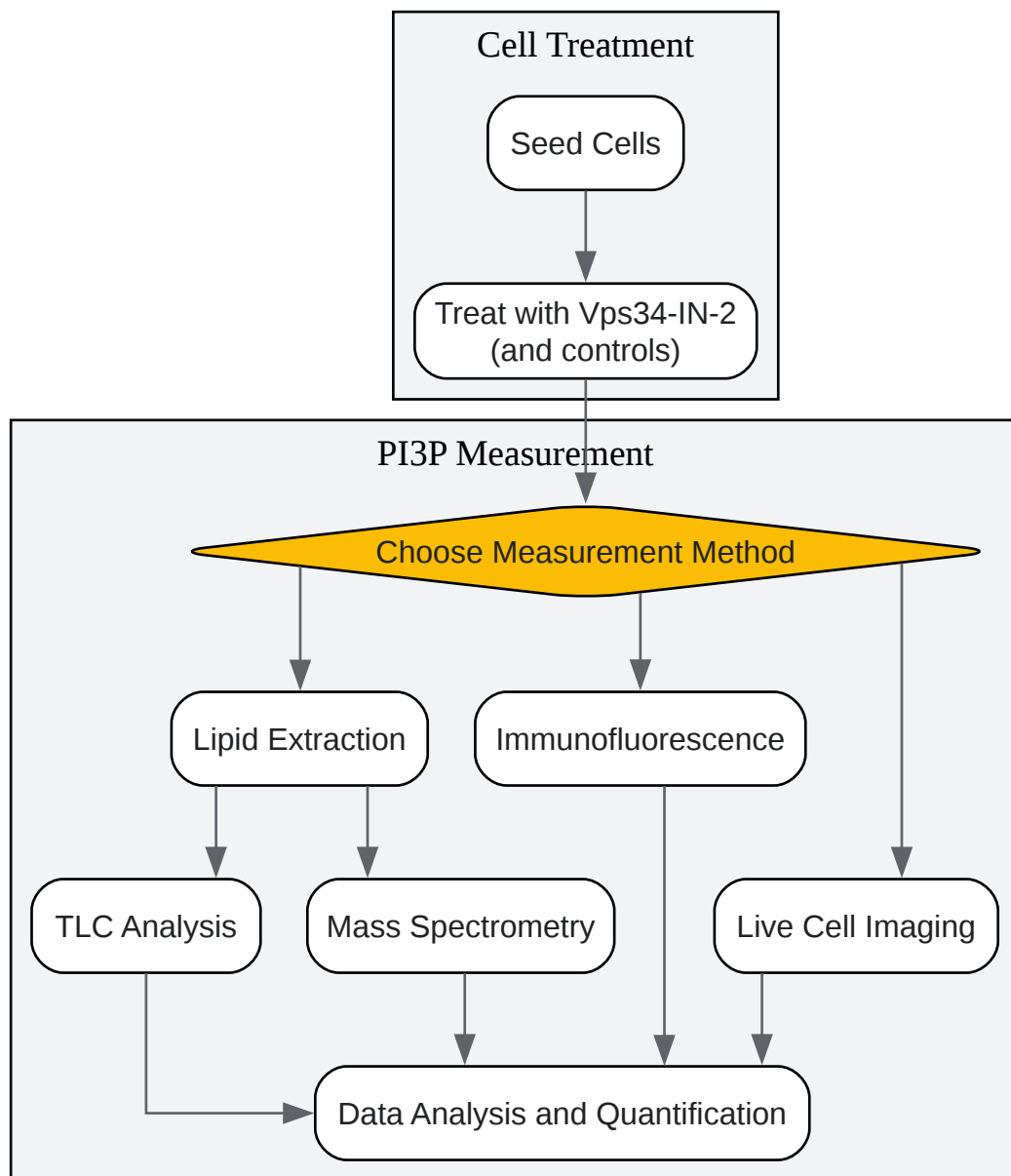
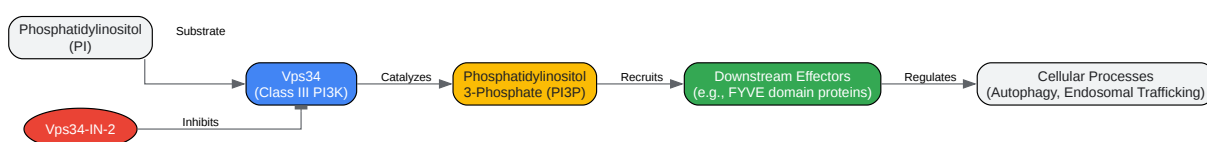
Quantitative Data Summary

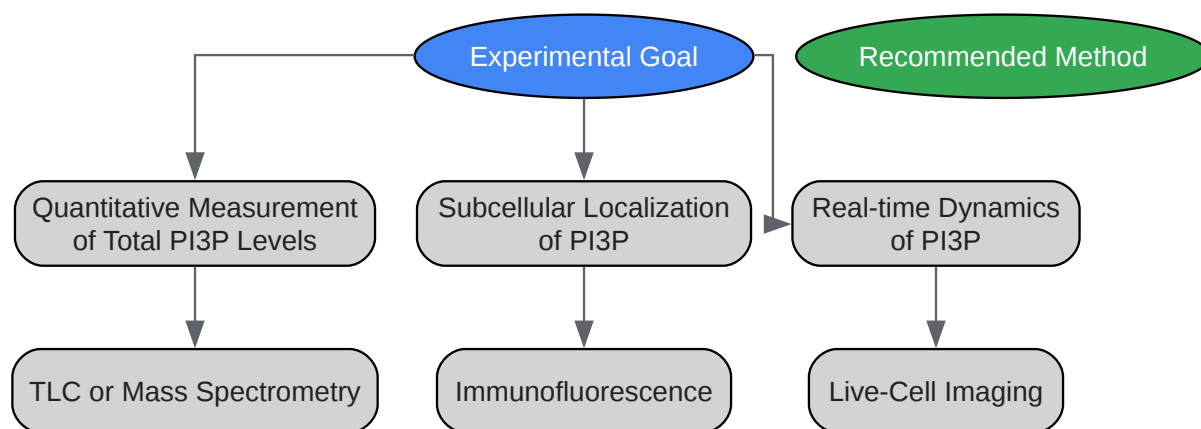
The following table summarizes the key quantitative data for **Vps34-IN-2**, providing a quick reference for its inhibitory activity.

Parameter	Value	Reference
Vps34 Enzymatic IC50	2 nM	[4] [5]
Cellular GFP-FYVE IC50	82 nM	[4] [5]

Vps34 Signaling Pathway

The following diagram illustrates the central role of Vps34 in the production of PI3P and its subsequent involvement in downstream cellular processes. **Vps34-IN-2** acts by directly inhibiting the kinase activity of Vps34, thereby reducing the levels of PI3P.





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